Essential Safety and Logistics for Handling BPR1K871

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Compound of Interest

Compound Name:	*BPR1K871*
Cat. No.:	*B15579909*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **BPR1K871**. The following procedures are based on best practices for handling potent multi-kinase inhibitors in a laboratory setting.

Hazard Identification and Safety Data

As a potent dual inhibitor of FMS-like tyrosine kinase 3 (FLT3) and Aurora Kinase A, **BPR1K871** should be handled with care, assuming it is a toxic substance.[1] Although a specific Safety Data Sheet (SDS) is not publicly available, the following table summarizes key in-vitro activity data that indicates its high potency.

Metric	Cell Line	Value	Reference
IC_{50} (FLT3)	-	19 nM	[1][2]
IC_{50} (AURKA)	-	22 nM	[1][2]
IC_{50} (AURKB)	-	13 nM	[2]
EC_{50}	MOLM-13	~5 nM	[1][2]
EC_{50}	MV4-11	~5 nM	[1][2]

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Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to create a barrier between the researcher and the compound.[3]

Minimum PPE Requirements:

- Gloves: Double gloving with nitrile gloves is recommended. Ensure gloves are tested for resistance to chemotherapy drugs (e.g., ASTM D6978 certified).[3]
- Gown: A disposable, solid-front, back-closing gown made of a low-permeability fabric. Gowns specifically tested for resistance to chemotherapy agents are preferred.[3]
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Respiratory Protection: When handling the compound outside of a containment device (e.g., fume hood, biological safety cabinet), a NIOSH-approved N95 respirator is recommended to prevent inhalation of aerosols or fine powders.[3]

PPE Workflow Diagram

Figure 1. Recommended sequence for donning and doffing PPE.

Operational Plans

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage within a chemical fume hood.
- Labeling: Ensure the container is clearly labeled with the chemical name, hazard warnings, and date of receipt.
- Storage: Store **BPR1K871** in a designated, locked, and well-ventilated area away from incompatible materials. The container should be tightly closed and stored in a dry environment.[4]

Handling and Preparation

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- Containment: All handling of **BPR1K871** powder, including weighing and preparing solutions, should be performed in a certified chemical fume hood or a Class II Biosafety Cabinet to minimize inhalation exposure.[3]
- Spill Kit: Maintain a spill kit specifically for cytotoxic or potent compounds in the immediate vicinity.
- Decontamination: Decontaminate all surfaces and equipment that come into contact with **BPR1K871**. A suitable decontamination solution should be validated for effectiveness.

Spill Management

- Evacuation: Evacuate non-essential personnel from the area.
- Containment: For small spills, use an absorbent material from a chemical spill kit to contain the substance. Avoid creating dust from solid spills.[5]
- Cleanup: Wear appropriate PPE and clean the spill area with a suitable solvent or decontamination solution. All cleanup materials should be treated as hazardous waste.[5]
- Reporting: Report all spills to the Environmental Health and Safety (EHS) department.

Disposal Plan

Proper disposal of **BPR1K871** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

Waste Segregation

- Solid Waste: All disposable items that have come into contact with **BPR1K871** (e.g., gloves, pipette tips, bench paper, gowns) should be collected in a designated, labeled, and sealed hazardous waste container.[5]
- Liquid Waste: Unused solutions of **BPR1K871** and contaminated solvents should be collected in a separate, labeled, and leak-proof hazardous waste container. Do not mix with other waste streams unless permitted by your institution's EHS department.[5]

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- Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.

Disposal Workflow Diagram

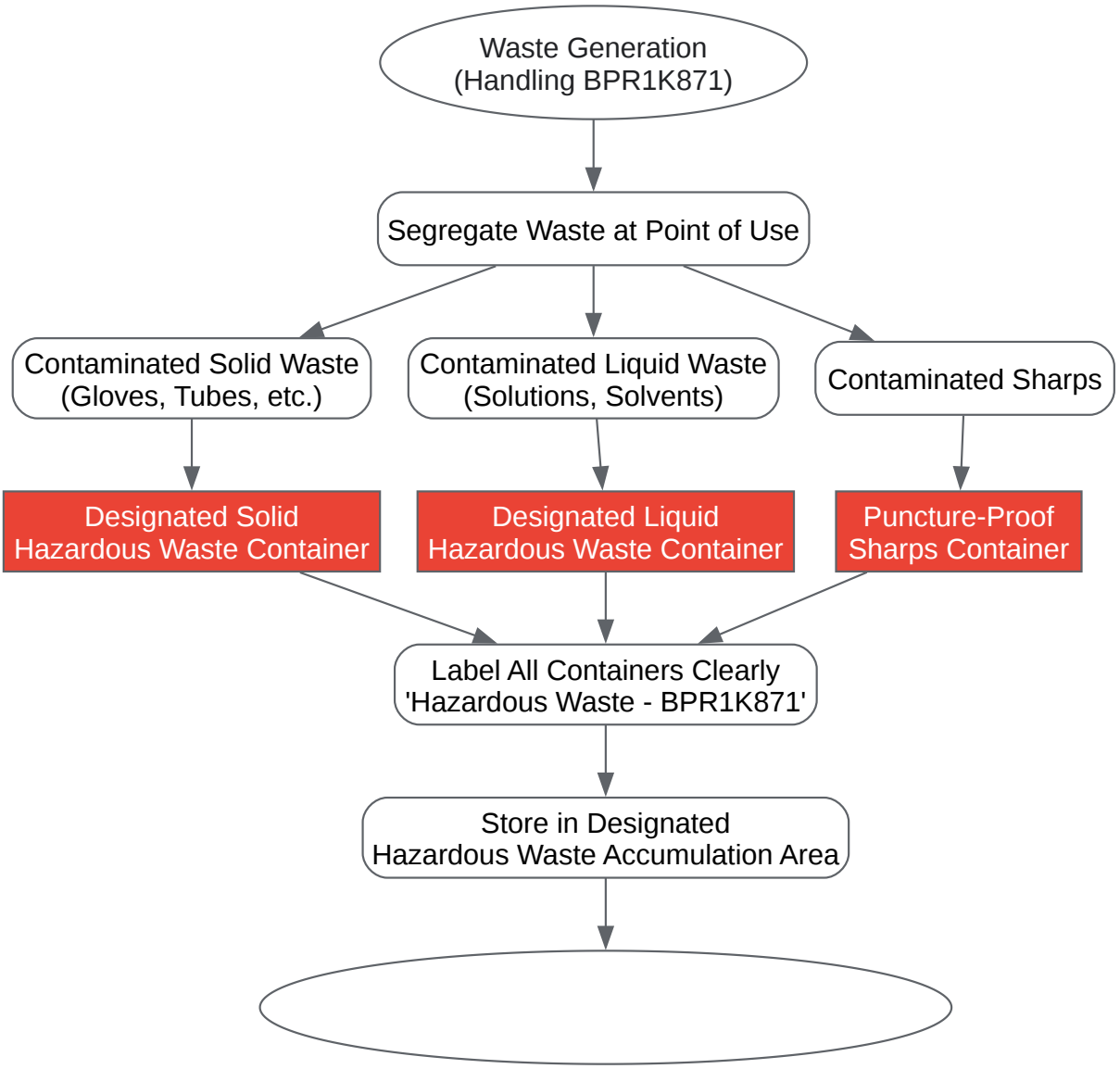

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Figure 2. Step-by-step workflow for the proper disposal of **BPR1K871** waste.

Final Disposal

- Labeling: Ensure all waste containers are clearly labeled as hazardous waste and include the full chemical name.[5]
- Collection: Store sealed waste containers in a designated hazardous waste collection area, segregated from incompatible chemicals.[5]
- EHS Coordination: Contact your institution's EHS department to arrange for the collection and final disposal of the hazardous waste in accordance with local, state, and federal regulations.

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